

CENPB: A Promising Frontier in Cancer Biomarker Research

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Compound of Interest

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

Centromere protein B (CENPB) is emerging as a significant molecule of interest in oncology. Primarily known for its structural role in centromere function and chromosome segregation, recent evidence increasingly points towards its dysregulation in various malignancies and its potential as a diagnostic, prognostic, and therapeutic biomarker. This technical guide provides a comprehensive overview of the current understanding of CENPB in cancer, detailing its expression across different tumor types, its association with clinical outcomes, and its involvement in key oncogenic signaling pathways. Furthermore, this document outlines detailed experimental protocols for the investigation of CENPB and presents visual workflows and pathways to aid in research and development.

Introduction to CENPB

CENPB is a well-characterized protein that binds to a specific 17-base pair DNA sequence, the CENPB box, found in the alpha-satellite DNA of centromeres. Its canonical function is crucial for the assembly of the kinetochore, a protein complex essential for the proper segregation of

chromosomes during mitosis. Dysregulation of this process can lead to chromosomal instability, a hallmark of cancer. Beyond its structural role, emerging research has uncovered the involvement of CENPB in tumorigenesis, with aberrant expression levels linked to tumor progression and patient prognosis in a variety of cancers, including breast, lung, gastric, and hepatocellular carcinomas.[1]

CENPB Expression and Prognostic Significance in Cancer

The expression of CENPB is frequently altered in cancerous tissues compared to their normal counterparts. A growing body of evidence suggests that CENPB is predominantly overexpressed in a range of tumors. This overexpression often correlates with more aggressive tumor phenotypes and poorer patient outcomes.

Quantitative Data on CENPB and Other CENP Family Members in Cancer

The following tables summarize the quantitative data on the expression and prognostic value of CENPB and other centromere proteins in various cancers. While direct quantitative data for CENPB is still emerging for some cancers, information on other CENP family members is included to provide a broader context of this protein family's role in oncology.

Table 1: Prognostic Value of CENPB Expression in Various Cancers

Cancer Type	Biomarker	No. of Patients	Hazard Ratio (95% CI)	Survival Metric	P-value	Reference
Hepatocellular Carcinoma	High CENPB mRNA	490	OS: 1.544 (1.153-2.068)	Overall Survival	0.004	[1]
490	RFS: 1.475 (1.041-2.089)	Recurrence-Free Survival	0.029	[1]		
Breast Cancer	High CENPB Expression	N/A	Favorable Prognosis	Distant Relapse-Free Survival	N/A	[2][3]

Table 2: Diagnostic Value of CENPB mRNA in Hepatocellular Carcinoma

Dataset	AUC	95% CI	P-value	Reference
TCGA	0.777	N/A	<0.001	[1]
GSE54236	0.692	N/A	<0.001	[1]
GSE76427	0.720	N/A	<0.001	[1]

Table 3: Overexpression and Prognostic Value of Other CENP Family Members in Various Cancers (for context)

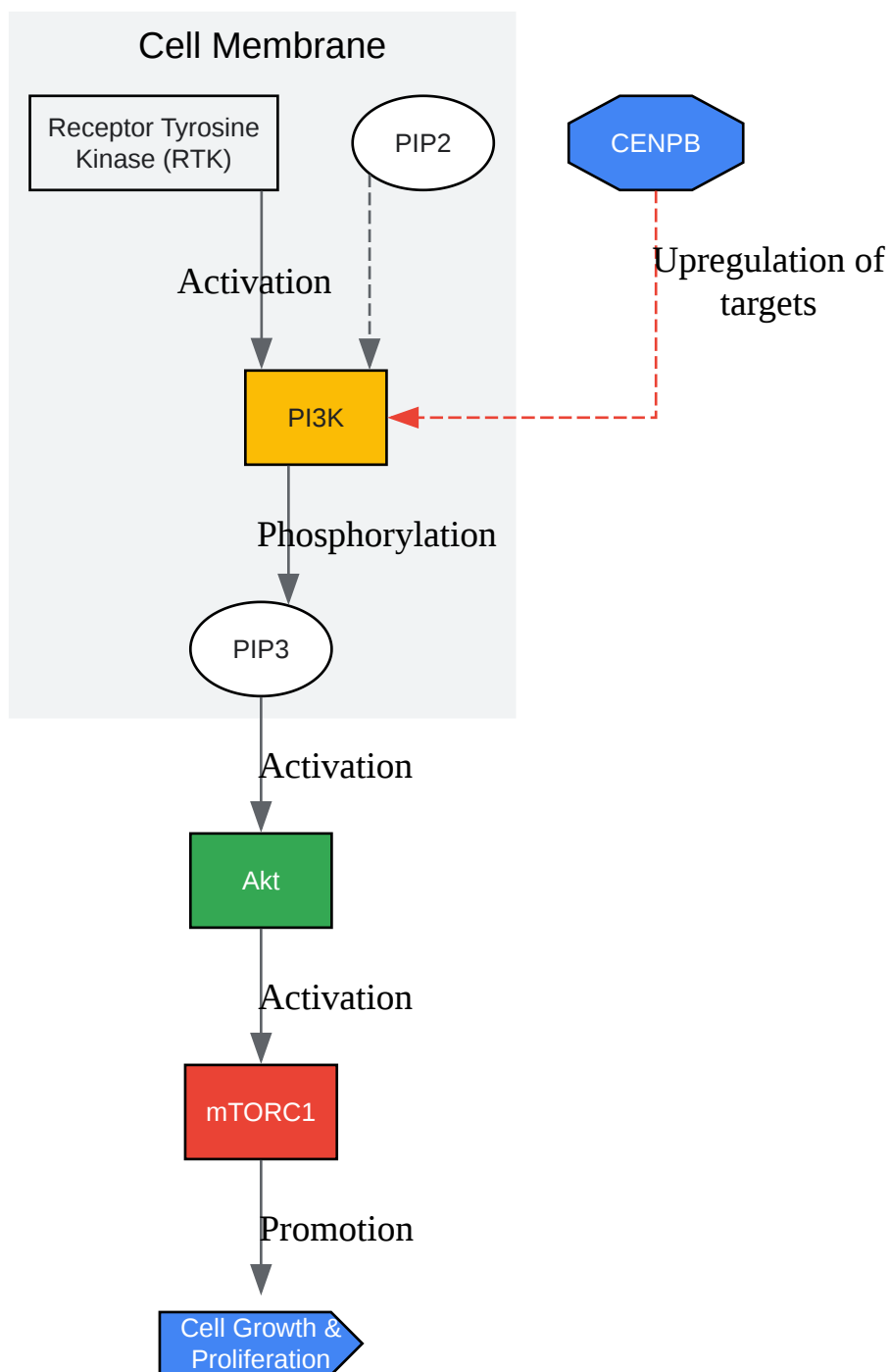
Cancer Type	Biomarker	Fold Change (Tumor vs. Normal)	Hazard Ratio (95% CI)	Survival Metric	P-value	Reference
Lung Adenocarcinoma	High CENPF mRNA	N/A	OS: 1.720 (1.060-2.770)	Overall Survival	0.022	[4]
High CENPU mRNA	N/A	OS: 1.98 (1.55-2.54)	Overall Survival	<0.001	[5]	
Breast Cancer	High CENPA mRNA	9.8	N/A	N/A	<0.0001	[6]
High CENPF mRNA	≥ 5.3	OS: 1.61 (1.3-2)	Overall Survival	1.3e-05	[7]	
Low CENPP Expression	N/A	OS: 2.35 (1.30-4.23)	Overall Survival	0.005	[8]	
Gastric Cancer	High CENP-I mRNA	5.24	N/A	N/A	<0.001	[9]
High CENP-A mRNA	>3	N/A	N/A	<0.05	[10]	

CENPB in Oncogenic Signaling Pathways

CENPB is implicated in the modulation of key signaling pathways that are fundamental to cancer development and progression. Understanding these interactions is critical for elucidating its role as a biomarker and a potential therapeutic target.

PI3K/Akt/mTOR Pathway

In breast cancer, elevated expression of CENPB has been shown to affect chemotherapy response and prognosis through the upregulation of targets in the PI3K/Akt/mTOR signaling pathway.[1] This pathway is a central regulator of cell growth, proliferation, and survival, and its aberrant activation is a common event in many cancers.

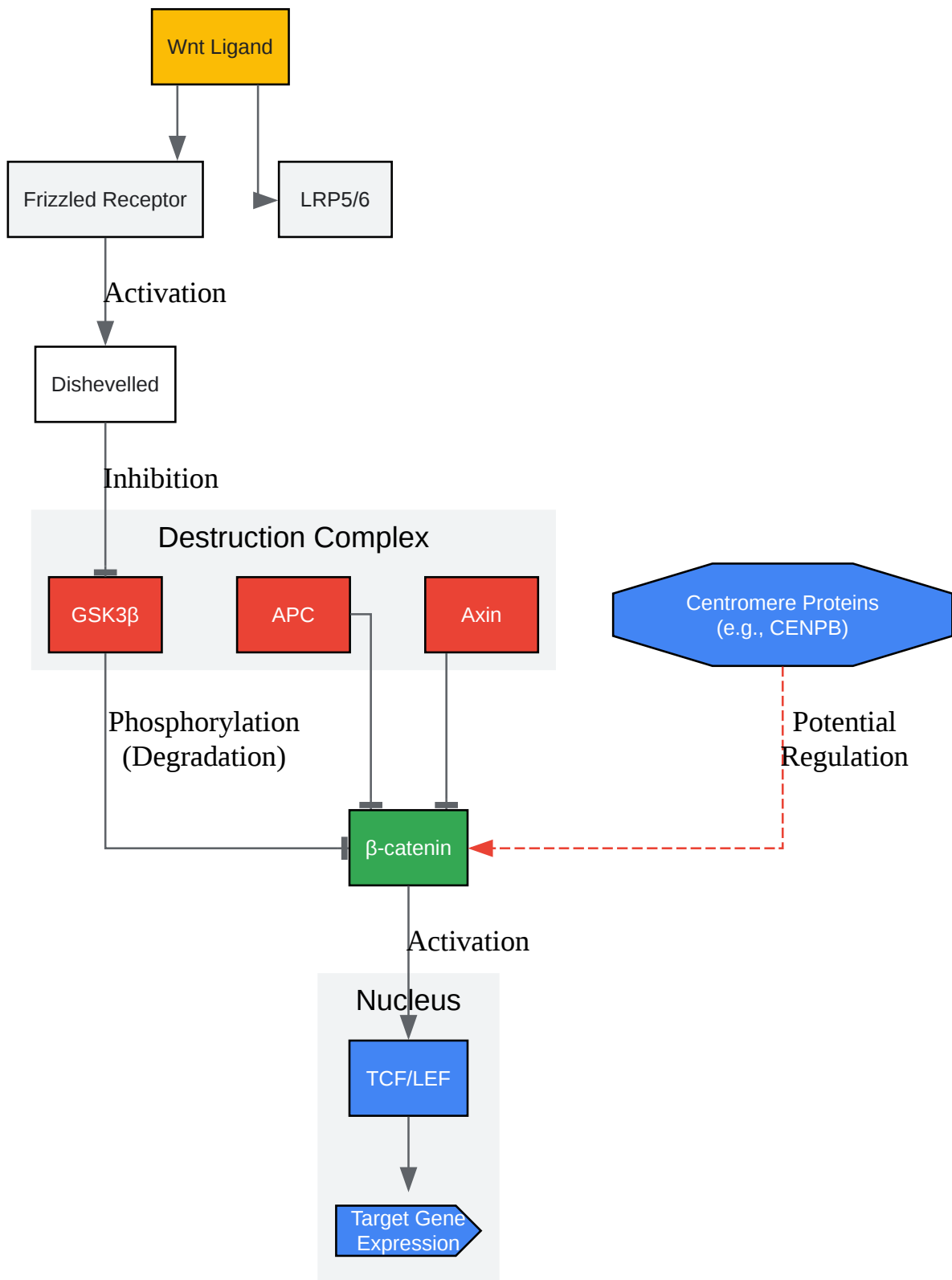


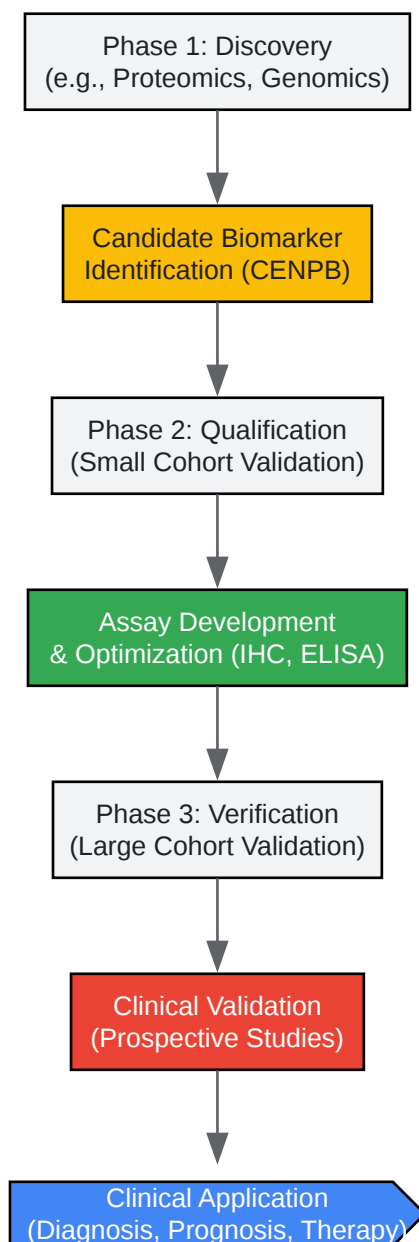
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Caption: CENPB's potential influence on the PI3K/Akt/mTOR signaling pathway.

Wnt/ β -catenin Pathway

While direct interaction between CENPB and the Wnt/ β -catenin pathway is still under investigation, other centromere proteins have been linked to this critical developmental and oncogenic pathway. The Wnt pathway plays a crucial role in cell fate determination, proliferation, and migration. Its dysregulation is a key driver in several cancers, particularly colorectal cancer.





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